Gas chromatography-mass spectrometry (GC-MS) analysis of 3-Methylpentyl butyrate

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Compound of Interest	
Compound Name:	*3-Methylpentyl butyrate*
Cat. No.:	*B15175616* Get Quote

Application Note: GC-MS Analysis of **3-Methylpentyl Butyrate**

Introduction

3-Methylpentyl butyrate is an ester known for its characteristic fruity aroma, often associated with pineapple and apricot notes. It is utilized as a flavoring agent in the food and beverage industry and as a fragrance component in various consumer products. Accurate and precise quantification of **3-methylpentyl butyrate** is crucial for quality control, formulation development, and stability testing. Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique ideal for the separation, identification, and quantification of volatile and semi-volatile compounds like esters in complex matrices.[1] This application note provides a detailed protocol for the GC-MS analysis of **3-methylpentyl butyrate**.

Principle of the Method

The analysis involves the separation of **3-methylpentyl butyrate** from the sample matrix using gas chromatography, followed by detection and quantification using mass spectrometry. The sample is first diluted in a suitable solvent and injected into the GC system. In the GC, the compound is volatilized and separated from other components based on its boiling point and affinity for the stationary phase of the GC column. The separated compound then enters the mass spectrometer, where it is ionized and fragmented. The resulting mass spectrum, which shows a unique fragmentation pattern, is used for identification. Quantification is achieved by

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comparing the peak area of a characteristic ion of the analyte to a calibration curve generated from standards of known concentrations.

Experimental Protocols

1. Sample Preparation

The choice of sample preparation technique depends on the sample matrix. For liquid samples such as beverages or liquid flavor formulations, a simple dilution is often sufficient. For solid or semi-solid matrices like food products, an extraction step is necessary.

a. Liquid Samples (e.g., Beverages, Liquid Flavorings)

- Allow the sample to reach room temperature.

- Vortex the sample to ensure homogeneity.

- Using a calibrated pipette, transfer 1.0 mL of the sample into a 10 mL volumetric flask.

- Dilute to the mark with a suitable solvent such as dichloromethane or hexane.

- Mix thoroughly.

- Filter the diluted sample through a 0.45 µm syringe filter into a 2 mL GC vial.

b. Solid and Semi-Solid Samples (e.g., Confectionery, Baked Goods)

- Homogenize a representative portion of the sample.

- Weigh 5.0 g of the homogenized sample into a 50 mL centrifuge tube.

- Add 20 mL of dichloromethane.

- Vortex for 5 minutes to extract the analytes.

- Centrifuge at 4000 rpm for 10 minutes.

- Carefully transfer the supernatant (dichloromethane layer) to a clean tube.

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- Filter the extract through a 0.45 μm syringe filter into a 2 mL GC vial.

2. GC-MS Instrumentation and Parameters

The following instrumental parameters are recommended for the analysis of **3-methylpentyl butyrate**. Parameters may be optimized based on the specific instrument and column used.

Parameter	Value
Gas Chromatograph	Agilent 7890B GC or equivalent
Mass Spectrometer	Agilent 5977B MSD or equivalent
GC Column	HP-5ms (30 m x 0.25 mm, 0.25 μm film thickness) or equivalent
Injector Temperature	250 °C
Injection Mode	Split (split ratio 20:1)
Injection Volume	1 μL
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Oven Temperature Program	Initial temperature 50 °C, hold for 2 min, ramp to 250 °C at 10 °C/min, hold for 5 min
Transfer Line Temperature	280 °C
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Mass Scan Range	40-300 amu
Acquisition Mode	Full Scan for identification, Selected Ion Monitoring (SIM) for quantification

3. Calibration Standards

Prepare a series of calibration standards by diluting a stock solution of **3-methylpentyl butyrate** in dichloromethane. A typical concentration range for flavor analysis can be from 1 to 100 µg/mL.[2]

- Stock Solution (1000 µg/mL): Accurately weigh 100 mg of pure **3-methylpentyl butyrate** into a 100 mL volumetric flask and dilute to the mark with dichloromethane.

- Working Standards: Perform serial dilutions of the stock solution to prepare working standards with concentrations of 1, 5, 10, 25, 50, and 100 µg/mL.

- Transfer each working standard to a separate 2 mL GC vial.

Data Presentation

Quantitative Data Summary

The following table summarizes the expected quantitative data for the GC-MS analysis of **3-methylpentyl butyrate**. The retention time is an estimate based on the Kovats retention index of a close structural isomer, pentyl butyrate, on a DB-5 column.[3] The characteristic ions are based on the typical fragmentation patterns of butanoate esters.
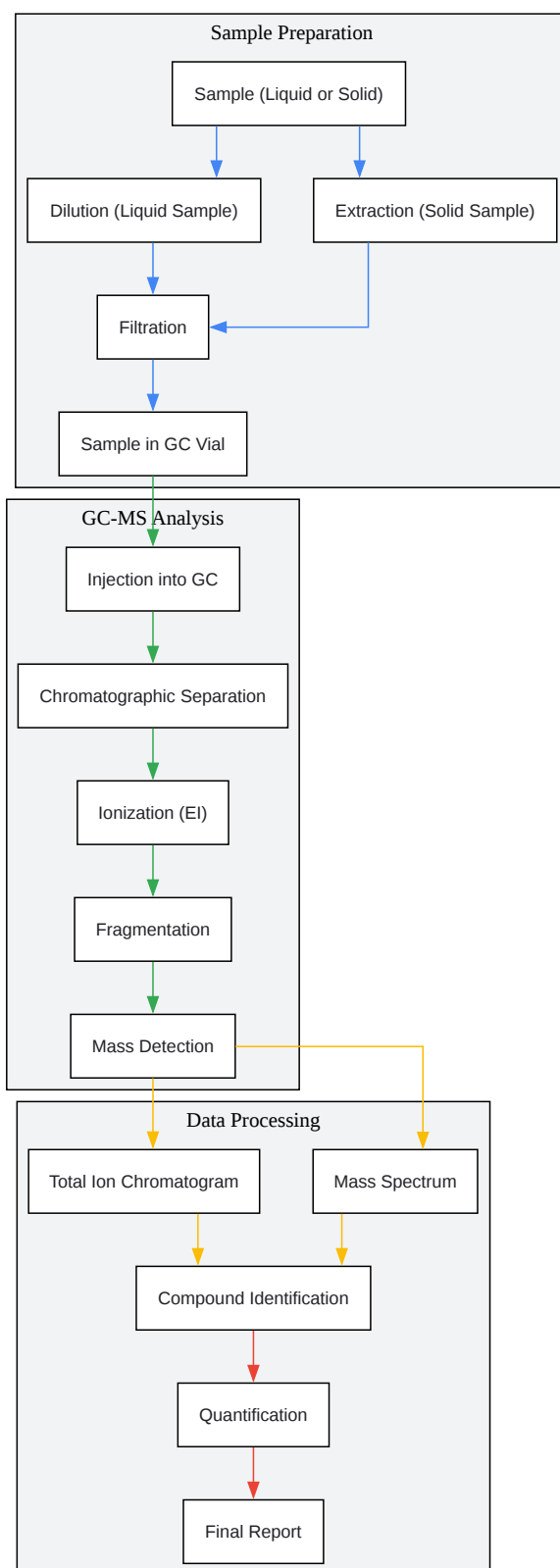
Parameter	Value
Compound Name	3-Methylpentyl butyrate
Molecular Formula	$C_{10}H_{20}O_2$
Molecular Weight	172.26 g/mol
Estimated Retention Time	~10.5 - 11.5 min
Quantification Ion (m/z)	71
Qualifier Ions (m/z)	43, 56, 89

Calibration Curve Data

A calibration curve should be generated by plotting the peak area of the quantification ion (m/z 71) against the concentration of the calibration standards. The linearity of the curve should be evaluated by the coefficient of determination (R^2), which should be ≥ 0.995.
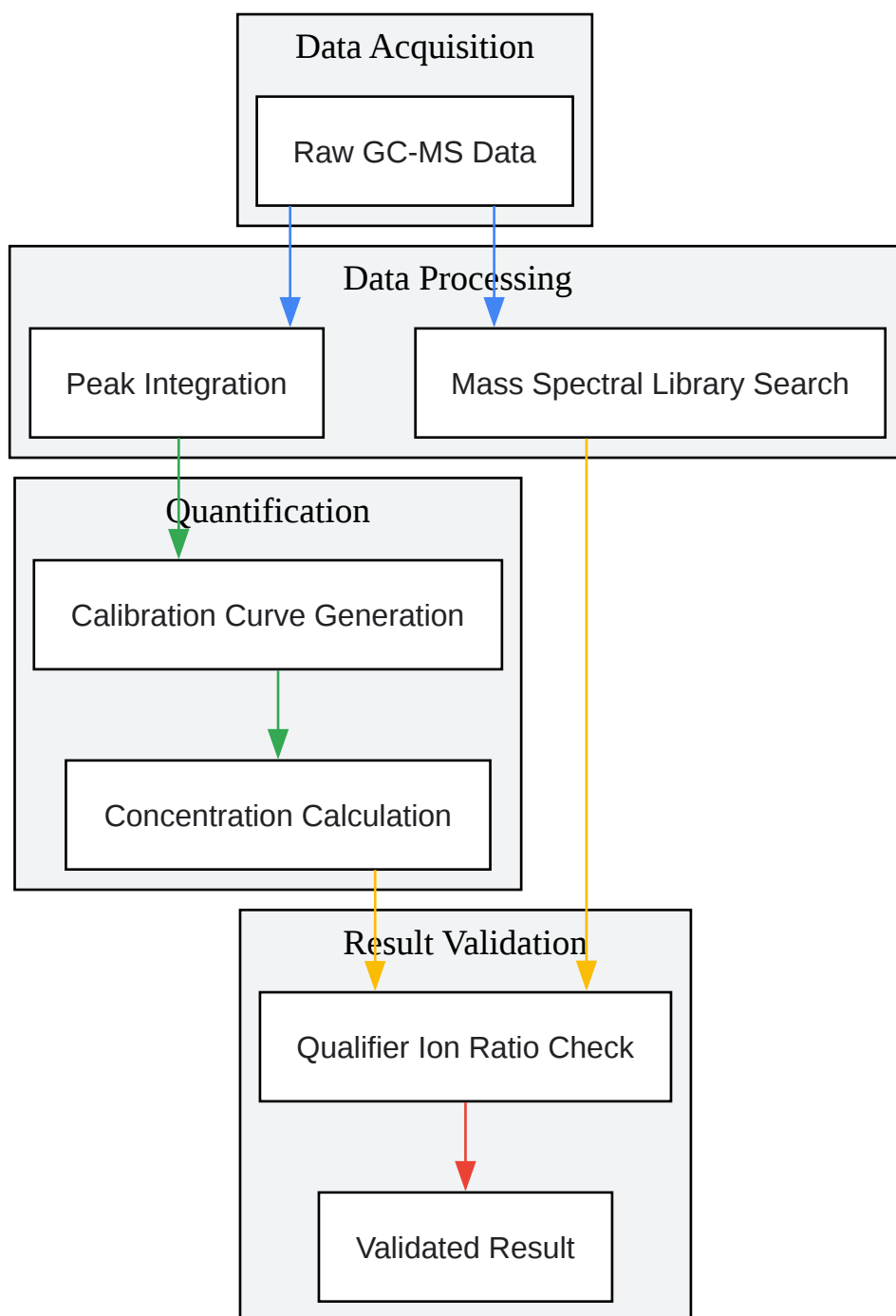
Concentration (µg/mL)	Peak Area (Arbitrary Units)
1	50,000
5	250,000
10	500,000
25	1,250,000
50	2,500,000
100	5,000,000
R^2	≥ 0.995

Mandatory Visualization

Sample Preparation

Sample (Liquid or Solid)

Dilution (Liquid Sample)

Extraction (Solid Sample)

Filtration

Sample in GC Vial

GC-MS Analysis

Injection into GC

Chromatographic Separation

Ionization (EI)

Fragmentation

Mass Detection

Data Processing

Total Ion Chromatogram

Mass Spectrum

Compound Identification

Quantification

Final Report

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Caption: Experimental workflow for GC-MS analysis of **3-Methylpentyl butyrate**.

Data Acquisition

Raw GC-MS Data

Data Processing

Peak Integration

Mass Spectral Library Search

Quantification

Calibration Curve Generation

Concentration Calculation

Result Validation

Qualifier Ion Ratio Check

Validated Result

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- 3. The Kovats Retention Index: Pentyl butyrate (C9H18O2) [pherobase.com]

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